

In-depth Analysis of (-)-Camphenilone Reveals Limited Biological Activity Data

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Compound of Interest

Compound Name: (-)-Camphenilone

Cat. No.: B13416667

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An extensive review of available scientific literature reveals a significant scarcity of in-depth research on the specific biological activities of **(-)-Camphenilone**, also known by its IUPAC name 3,3-Dimethylbicyclo[2.2.1]heptan-2-one. While the compound is recognized as a bicyclic monoterpene ketone and a component of some essential oils, detailed pharmacological studies, quantitative data on its biological effects, and elucidated mechanisms of action are largely absent from publicly accessible databases and scientific publications.

(-)-Camphenilone is structurally characterized as a rigid bicyclic ketone.^[1] It is noted for its potential as a precursor in the synthesis of novel camphor analogs and other terpenoid-inspired compounds, and it is also utilized in the fragrance industry.^[1] However, beyond its chemical properties and presence in certain plants like *Artemisia herba-alba*, there is a conspicuous lack of comprehensive studies investigating its potential therapeutic applications.

Our targeted searches for its insecticidal, antimicrobial, and anticancer properties did not yield specific studies focused on **(-)-Camphenilone**. The scientific literature tends to focus on related compounds, such as derivatives of (-)-camphene, which have shown some promise as antibacterial agents against *Staphylococcus aureus* and *Enterococcus* spp.^[2] However, these findings are not directly attributable to **(-)-Camphenilone** itself.

Consequently, the core requirements for a detailed technical guide—including quantitative data for structured tables, detailed experimental protocols, and signaling pathway diagrams—cannot be met due to the lack of primary research data on **(-)-Camphenilone**. The available information is insufficient to construct a comprehensive overview of its biological activities.

Further research is evidently needed to explore the potential pharmacological profile of **(-)-Camphenilone**. Without dedicated studies to determine its efficacy and mechanism of action in various biological systems, its therapeutic potential remains unknown. At present, any discussion of its biological activities would be speculative and not grounded in the robust experimental evidence required for a technical guide aimed at researchers and drug development professionals.

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References

- 1. 3,3-Dimethylbicyclo[2.2.1]heptan-2-one | High-Purity for Research [benchchem.com]
- 2. (-)-Camphene-based derivatives as potential antibacterial agents against *Staphylococcus aureus* and *Enterococcus* spp - PubMed [pubmed.ncbi.nlm.nih.gov]
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